

# Technical Guide to 1-Phenylisoquinoline: CAS Number and Safety Profile

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **1-Phenylisoquinoline**

Cat. No.: **B189431**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the Chemical Abstracts Service (CAS) number and a detailed safety profile for **1-phenylisoquinoline**. The data presented is intended to support researchers, scientists, and professionals in drug development in the safe handling and application of this compound.

## Chemical Identification and Physical Properties

**1-Phenylisoquinoline** is an organic compound with the molecular formula C<sub>15</sub>H<sub>11</sub>N.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is recognized in chemical databases by the CAS Number: 3297-72-1.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) The compound typically presents as a powder or crystal with a color ranging from white to orange to green.[\[2\]](#)

The following table summarizes the key physical and chemical properties of **1-phenylisoquinoline**.

Property	Value	Source(s)
CAS Number	3297-72-1	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C15H11N	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	205.25 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	90-98 °C	<a href="#">[2]</a> <a href="#">[5]</a>
Boiling Point	130 °C @ 10 mmHg	<a href="#">[5]</a>
Flash Point	Not applicable / 152.2°C	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Form	Powder	<a href="#">[2]</a>

## GHS Hazard and Safety Information

**1-Phenylisoquinoline** is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary hazards are associated with acute oral toxicity, skin irritation, serious eye damage, and respiratory irritation. [\[1\]](#)[\[4\]](#)

## GHS Classification and Labelling

The following table outlines the GHS hazard classification for **1-phenylisoquinoline**.

Hazard Class	Category	GHS Pictogram(s)	Signal Word
Acute Toxicity, Oral	4	 alt text	Danger / Warning
Skin Corrosion/Irritation	2	 alt text	Danger / Warning
Serious Eye Damage/Eye Irritation	1	 alt text	Danger
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	3	 alt text	Danger / Warning

Note: There are some discrepancies in the signal word reported across different sources, with both "Danger" and "Warning" being cited.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#)

## Hazard and Precautionary Statements

The following tables list the GHS hazard (H) and precautionary (P) statements associated with **1-phenylisoquinoline**.

### Hazard Statements

Code	Statement
H302	Harmful if swallowed. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
H315	Causes skin irritation. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
H318	Causes serious eye damage. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
H319	Causes serious eye irritation.
H335	May cause respiratory irritation. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>

### Precautionary Statements

Code	Statement
Prevention	
P261	Avoid breathing dust/fume/gas/mist/vapours/spray. <a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a>
P264	Wash skin thoroughly after handling. <a href="#">[1]</a> <a href="#">[6]</a>
P270	Do not eat, drink or smoke when using this product. <a href="#">[6]</a> <a href="#">[7]</a>
P271	Use only outdoors or in a well-ventilated area. <a href="#">[6]</a> <a href="#">[7]</a>
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection. <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Response	
P301 + P312 + P330	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth. <a href="#">[2]</a>
P302 + P352	IF ON SKIN: Wash with plenty of water. <a href="#">[2]</a>
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. <a href="#">[6]</a> <a href="#">[7]</a>
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <a href="#">[2]</a>
P310	Immediately call a POISON CENTER or doctor/physician. <a href="#">[2]</a> <a href="#">[4]</a>
Storage	
P403 + P233	Store in a well-ventilated place. Keep container tightly closed. <a href="#">[6]</a> <a href="#">[7]</a>
P405	Store locked up. <a href="#">[6]</a> <a href="#">[7]</a>
Disposal	

P501

Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations...[6][7]

## Experimental Protocols and Safe Handling

While specific experimental protocols for the determination of the toxicological data presented are not publicly available, standardized OECD guidelines are typically followed for such assessments. The following represents a generalized protocol for the safe handling of **1-phenylisoquinoline** in a laboratory setting.

### General Laboratory Safe Handling Protocol

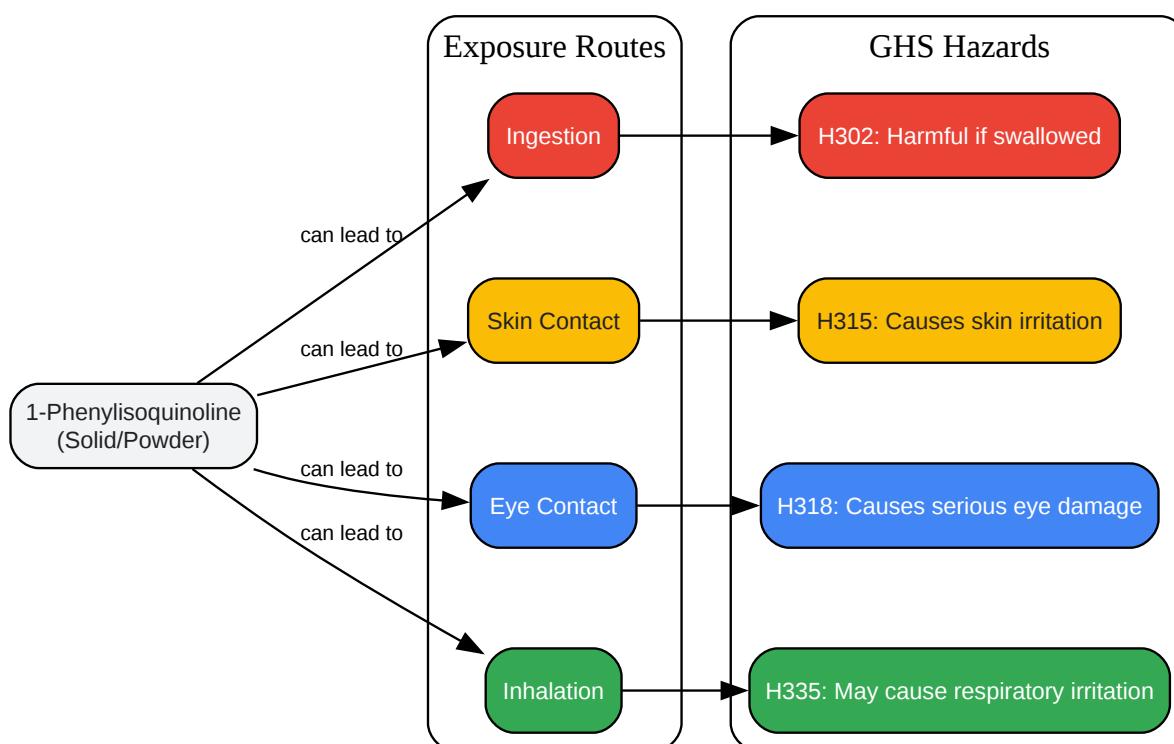
- Engineering Controls: All work with **1-phenylisoquinoline** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[6]
- Personal Protective Equipment (PPE):
  - Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.[6]
  - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile) to prevent skin contact.[6]
  - Body Protection: A lab coat or chemical-resistant apron should be worn.[6]
- Hygiene Measures:
  - Avoid inhalation of dust.[6]
  - Avoid contact with skin and eyes.[5]
  - Do not eat, drink, or smoke in the laboratory.[6]
  - Wash hands thoroughly after handling.[6]
- Spill and Waste Disposal:

- In case of a spill, avoid generating dust. Use an absorbent material to clean the spill and place it in a sealed container for disposal.
- Dispose of waste in accordance with local, state, and federal regulations.[6]

## Visualizations

### Logical Relationship of GHS Hazards

The following diagram illustrates the logical relationship between the physical state of **1-phenylisoquinoline** and its associated GHS hazards.

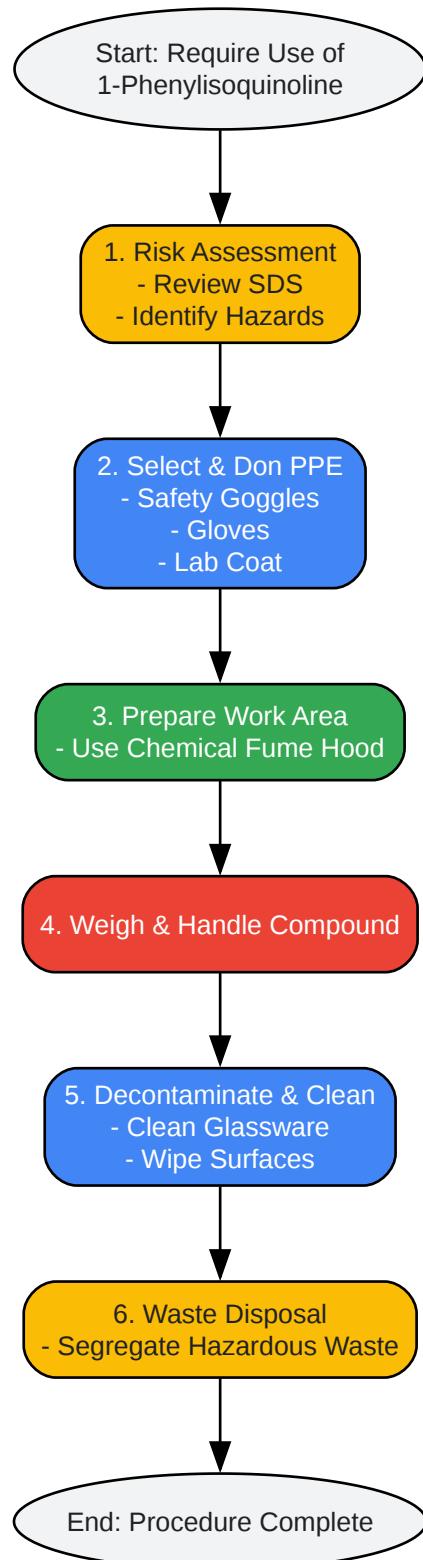


[Click to download full resolution via product page](#)

Caption: GHS Hazard Pathways for **1-Phenylisoquinoline**.

## Experimental Workflow for Safe Handling

The diagram below outlines a standard workflow for the safe handling of **1-phenylisoquinoline** in a research environment.



[Click to download full resolution via product page](#)

Caption: Safe Handling Workflow for **1-Phenylisoquinoline**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-Phenylisoquinoline | C15H11N | CID 137882 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Phenylisoquinoline 97% | 3297-72-1 [sigmaaldrich.com]
- 3. scbt.com [scbt.com]
- 4. 1-Phenylisoquinoline 97 3297-72-1 [sigmaaldrich.com]
- 5. chembk.com [chembk.com]
- 6. echemi.com [echemi.com]
- 7. 1-Phenyl-3,4-dihydroisoquinoline - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [Technical Guide to 1-Phenylisoquinoline: CAS Number and Safety Profile]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b189431#1-phenylisoquinoline-cas-number-and-safety-information\]](https://www.benchchem.com/product/b189431#1-phenylisoquinoline-cas-number-and-safety-information)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)